

quantitative analysis of cabotegravir using Cabotegravir-d5

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cabotegravir-d5

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Introduction to the Analytical Method

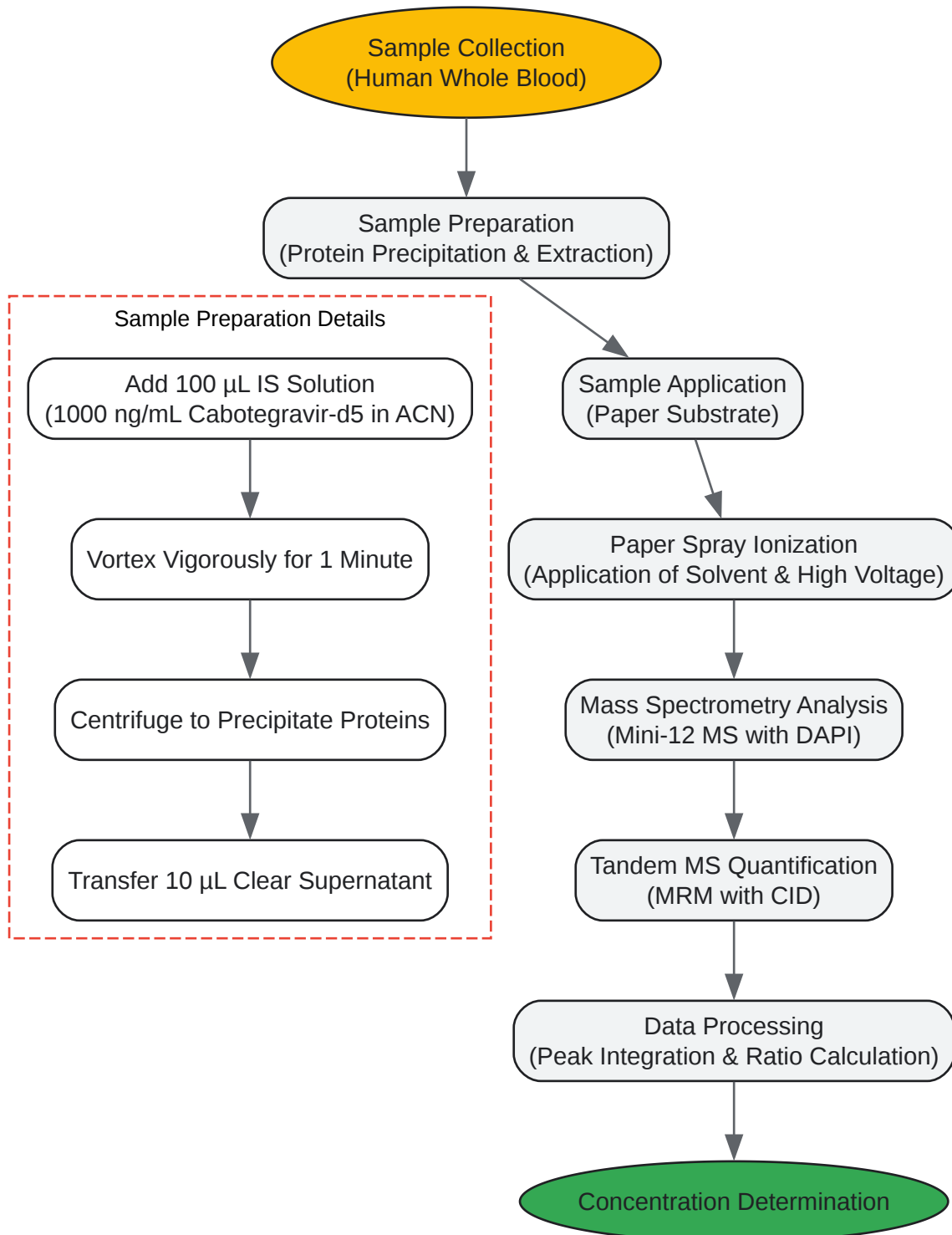
This protocol describes a rapid, specific, and quantitative assay for measuring cabotegravir concentrations in whole blood. The method is particularly valuable for **therapeutic drug monitoring (TDM)** of long-acting cabotegravir formulations, which are used for both HIV treatment and pre-exposure prophylaxis (PrEP) [1] [2].

The assay uses a **miniature mass spectrometer (Mini-12)** and requires less than **4 minutes** from sample to result, making it suitable for clinical settings where rapid feedback is needed to guide dosing decisions. The use of **cabotegravir-d5** as an internal standard corrects for variability in sample preparation and ionization efficiency, ensuring high data quality [3].

- **Clinical Relevance:** Monitoring cabotegravir concentrations is crucial as real-world patients show greater pharmacokinetic variability than clinical trial participants. Sub-therapeutic concentrations can lead to virologic failure, while very high concentrations may allow for less frequent dosing [3] [4].
- **Method Advantages:** This approach simplifies traditional LC-MS/MS methods by eliminating the need for chromatographic separation, reducing analysis time, and enabling point-of-care testing with minimal sample preparation [3] [5].

Experimental Design and Workflow

The following diagram illustrates the complete experimental workflow for the quantitative analysis of cabotegravir, from sample collection to data analysis.



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Detailed Materials and Equipment

Chemicals and Reagents

- **Analytes:** Cabotegravir (CAB) and **cabotegravir-d5** (CAB-d5) internal standard (Cayman Chemical) [3]
- **Biological Matrix:** Human whole blood with K₂EDTA as anticoagulant [3]
- **Solvents:** Acetonitrile (LC-MS grade), water (LC-MS grade) [3]
- **Paper Substrate:** Fisherbrand Quantitative Grade Q5 Filter Paper Circles or Whatman Grade 1 filter paper [3]

Instrumentation

- **Mass Spectrometer:** Mini-12 miniature mass spectrometer with rectilinear ion trap [3]
- **Ionization Source:** Paper spray ionization source with copper clip holder [3]
- **Interface:** Discontinuous Atmospheric Pressure Interface (DAPI) [3]
- **Optional Validation Instrument:** TSQ Quantum Access MAX triple quadrupole mass spectrometer (Thermo Scientific) for method development [3]

Step-by-Step Protocol

Solution Preparation

- **Stock Solutions:** Prepare separate 1 mg/mL stock solutions of CAB and CAB-d5 in acetonitrile/water (9:1, v/v) [3]
- **Working Solutions:** Dilute stock solutions to prepare calibration standards (250-2000 ng/mL for CAB) and quality controls (QCs) in whole blood [3]
- **Internal Standard Solution:** Prepare CAB-d5 working solution at 1000 ng/mL in acetonitrile [3]

Sample Preparation Procedure

- **Aliquot:** Transfer 100 µL of whole blood (calibrators, QCs, or patient samples) to a 1.5 mL Eppendorf tube [3]

- **Precipitate:** Add 100 μL of CAB-d5 IS solution (1000 ng/mL in acetonitrile) [3]
- **Mix:** Vortex vigorously for 1 minute to ensure complete protein precipitation [3]
- **Separate:** Centrifuge briefly to sediment precipitated proteins [3]
- **Transfer:** Pipette 10 μL of the clear supernatant onto the base of a triangular paper substrate (10 mm base \times 15 mm height) held by a copper clip [3]

Mass Spectrometry Analysis

- **Ionization:** Apply 50 μL of spray solvent (acetonitrile:water, 9:1 v/v) to the paper triangle, then apply 4.5 kV high voltage to initiate paper spray [3]
- **Ion Introduction:** Use DAPI with valve opening time of 14 ms to introduce ions into the mass spectrometer [3]
- **MS Analysis:** Operate Mini-12 with the following parameters [3]:
 - **Ion Trap Drive Frequency:** 1.001 MHz
 - **DC Endcap Lens Voltage:** 36 V for CAB
 - **Pressure Cycle:** 700 ms pump down after ion introduction
- **Tandem MS:**
 - **Precursor Isolation:** Use SWIFT to isolate m/z 406 (CAB) and m/z 411 (CAB-d5) with 3 m/z window [3]
 - **CID Fragmentation:** Apply excitation frequency of 150 kHz for CAB and 148 kHz for CAB-d5 for 60 ms [3]
 - **Product Ion Scan:** Use mass selective instability scan with resonance ejection at 348 kHz [3]

Data Processing and Quantification

- **Spectral Processing:** Smooth spectra using Savitsky-Golay filter and normalize using Standard Normal Variate method [3]
- **Peak Integration:** Integrate peak areas for CAB and CAB-d5 product ions [3]
- **Calibration:** Plot peak area ratios (CAB/CAB-d5) versus concentration and fit using linear regression [3]
- **Quantification:** Calculate unknown concentrations from calibration curve [3]

Method Validation and Performance Data

The analytical method has been comprehensively validated according to standard bioanalytical guidelines.

Table 1: Quantitative Performance Characteristics of Cabotegravir Assay [3]

Validation Parameter	Performance Value	Acceptance Criteria
Linear Range	250-2000 ng/mL	$R^2 > 0.99$
Limit of Quantification (LoQ)	750 ng/mL	%RSD < 15%
Precision (%RSD)	< 15% at concentrations > LoQ	Within $\pm 15\%$
Accuracy	Not specified in source	Within $\pm 15\%$
Analysis Time	< 4 minutes per sample	N/A
Sample Volume	100 μ L whole blood	N/A

Table 2: Mass Spectrometry Parameters for Cabotegravir and Internal Standard [3]

Parameter	Cabotegravir (CAB)	Cabotegravir-d5 (IS)
Precursor Ion (m/z)	406	411
Product Ion (m/z)	263	268
Isolation Window (m/z)	3	3
Isolation q-value	0.5	0.5
CID Excitation Frequency	150 kHz	148 kHz
CID Excitation Time	60 ms	60 ms

Analytical Applications

This validated method supports several critical applications in HIV management and research:

- **Therapeutic Drug Monitoring:** Enables personalized dosing for patients receiving long-acting cabotegravir formulations by quantifying between-patient and within-patient pharmacokinetic variability [3] [4]
- **Adherence Assessment:** Provides objective measurement of drug exposure to assess adherence to cabotegravir-based regimens [3]
- **Clinical Trial Support:** Facilitates pharmacokinetic studies of new cabotegravir formulations, including ultra long-acting formulations in development [2]
- **Virologic Failure Investigation:** Helps identify subtherapeutic drug concentrations in cases of treatment failure [4]

Practical Implementation Notes

- **Matrix Effects:** The method uses whole blood rather than plasma, simplifying sample collection but requiring validation of extraction efficiency [3]
- **Carryover:** No significant carryover observed due to the single-use paper substrate for each analysis [3]
- **Point-of-Care Adaptation:** The Mini-12 platform's portability, low power consumption, and minimal solvent requirements make it suitable for clinic-based testing [3]
- **Troubleshooting:** If sensitivity issues occur, check paper substrate quality, spray solvent composition, and high voltage contact [3]

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References

1. Formulation and pharmacology of long-acting cabotegravir [pmc.ncbi.nlm.nih.gov]
2. Data show for the first time a new ultra long-acting ... [viivhealthcare.com]
3. Miniature Mass Spectrometer-based Point-of-care Assay ... [pmc.ncbi.nlm.nih.gov]
4. Resistance following failure of injectable cabotegravir ... [aidsmap.com]
5. Development and validation of an ultra-high performance ... [sciencedirect.com]

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